

Standard Operating Procedure: Etaqualone Disposal

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Compound of Interest

Compound Name: *Etaqualone*

Cat. No.: *B127262*

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Disclaimer: This document provides guidance on the proper disposal of **etaqualone** based on general principles of laboratory safety and hazardous waste management. **Etaqualone** is an analogue of methaqualone, a Schedule I controlled substance in the United States.[1][2] As such, it may be considered a controlled substance analogue and subject to the same stringent regulations. Users must consult their institution's Environmental Health and Safety (EHS) department and adhere to all applicable federal, state, and local regulations, including those set forth by the Drug Enforcement Administration (DEA) and the Environmental Protection Agency (EPA).

Essential Safety and Handling Information

Etaqualone is a quinazolinone-class GABAergic agonist with sedative, hypnotic, and central nervous system depressant properties.[3][4] Its physiological and toxicological properties are not fully delineated.[5] Due to its pharmacological activity and relationship to methaqualone, all handling and disposal operations must be conducted with appropriate personal protective equipment (PPE) and engineering controls to prevent accidental exposure.

Required Personal Protective Equipment (PPE):

- Standard laboratory coat or gown.
- Safety glasses or goggles.
- Appropriate chemical-resistant gloves.

- Operations with a high risk of aerosolization should be performed in a certified chemical fume hood.[6]

Chemical and Physical Properties

A summary of **etaqualone**'s known chemical and physical properties is provided below. This data is essential for proper waste characterization.

Property	Value	Reference
Chemical Name	3-(2-ethylphenyl)-2-methyl-quinazolin-4-one	[3]
Synonyms	Aolan, Athinazone, Ethinazone	[4]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O	[5]
Molar Mass	264.328 g·mol ⁻¹	[3]
Appearance	White crystalline powder (hydrochloride form)	[7]
Melting Point	81 °C	[5]
Boiling Point	421.1 °C at 760 mmHg	[5]
Solubility (Free Base)	Insoluble in water; Soluble in alcohol and nonpolar solvents	[3]
Solubility (HCl Salt)	Water-soluble	[7]
Flash Point	208.5 °C	[5]

Disposal Procedure: Step-by-Step Protocol

The primary and mandatory method for the disposal of **etaqualone**, due to its potential status as a controlled substance, is through a licensed hazardous waste disposal contractor who is also registered with the DEA to handle controlled substances.[8][9] Under no circumstances should **etaqualone** be disposed of down the drain or in regular solid waste.[10]

Experimental Protocol: Waste Segregation and Containment

- Identify Waste Streams: Segregate **etaqualone** waste into the following categories:
 - Pure **Etaqualone**: Unused, expired, or off-spec solid **etaqualone**.
 - Contaminated Labware: Items with gross contamination (e.g., flasks, beakers containing visible residue).
 - Trace-Contaminated Materials: Items with incidental contact (e.g., gloves, weighing paper, pipette tips).
 - Contaminated Solvents: Solutions containing dissolved **etaqualone**.
- Select Appropriate Waste Containers:
 - For solid waste and contaminated labware, use a sealable, leak-proof container (e.g., a screw-cap polyethylene pail or drum). The container must be compatible with the chemical.^[10]
 - For liquid waste, use a sealable, chemical-resistant container (e.g., a glass or polyethylene solvent bottle). Ensure compatibility with the solvent used.
- Labeling:
 - Affix a "Hazardous Waste" label to each container immediately.
 - Clearly write "**Etaqualone** Waste" and list all other chemical constituents and their approximate percentages.
 - Include the full name of the Principal Investigator, laboratory room number, and the date the container was started.
- Storage:
 - Store the sealed waste containers in a designated, secure satellite accumulation area within the laboratory.
 - Ensure the storage location is away from incompatible materials and general laboratory traffic.

- Arrange for Disposal:
 - Contact your institution's EHS department to schedule a pickup.
 - Provide the EHS department with a complete inventory of the waste. They will coordinate with a DEA-registered hazardous waste contractor for final destruction. The DEA's standard for destruction is to render the substance "non-retrievable," with incineration being a recognized method.[\[9\]](#)

Note on Chemical Deactivation: There are no established and validated protocols in the public domain for the chemical neutralization or deactivation of **etaqualone** in a laboratory setting. Attempting to degrade the molecule without a validated procedure could create unknown, potentially more hazardous byproducts and is strongly discouraged.

Logical Workflow for Etaqualone Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper management and disposal of **etaqualone** waste.



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Caption: Workflow for the compliant disposal of **etaqualone** waste.

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